

Z-Cha-OH.DCHA CAS number and chemical identifiers

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Compound of Interest

Compound Name: Z-Cha-OH.DCHA

CAS No.: 54594-40-0

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An In-depth Technical Guide to N- α -Benzyloxycarbonyl-L-cyclohexylalanine Dicyclohexylammonium Salt (**Z-Cha-OH.DCHA**)

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of N- α -Benzyloxycarbonyl-L-cyclohexylalanine dicyclohexylammonium salt (**Z-Cha-OH.DCHA**), a critical building block in synthetic peptide chemistry. The document will delve into its chemical identifiers, physicochemical properties, the rationale behind its use, detailed experimental protocols for its synthesis and application, and its significance in the development of peptide-based therapeutics. This guide is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry, offering both foundational knowledge and practical insights.

Introduction: The Strategic Importance of Z-Cha-OH.DCHA in Peptide Synthesis

In the landscape of peptide synthesis, the choice of building blocks is paramount to the success of synthesizing complex and therapeutically relevant peptides. **Z-Cha-OH.DCHA** is a specialized amino acid derivative that offers significant advantages in both solid-phase and solution-phase peptide synthesis. It is comprised of three key components: the L-cyclohexylalanine (Cha) amino acid, the N- α -benzyloxycarbonyl (Z or Cbz) protecting group, and the dicyclohexylamine (DCHA) counter-ion.

The incorporation of the non-proteinogenic amino acid cyclohexylalanine can impart unique conformational constraints on a peptide backbone, influencing its secondary structure and, consequently, its biological activity and stability. The Z-group provides robust protection of the alpha-amino group, preventing unwanted side reactions during peptide bond formation and is known to suppress racemization. The formation of the dicyclohexylammonium salt is a strategic choice to convert the often oily or difficult-to-handle free acid form of Z-Cha-OH into a stable, crystalline solid, which significantly simplifies purification, handling, and storage.

This guide will explore the synergy between these three components and provide a detailed exposition of the utility of **Z-Cha-OH.DCHA** in modern peptide chemistry.

Chemical Identity and Physicochemical Properties

A precise understanding of the chemical and physical properties of **Z-Cha-OH.DCHA** is fundamental for its effective use.

Chemical Identifiers

Identifier	Value
CAS Number	26699-00-3
Molecular Formula	C ₂₉ H ₄₈ N ₂ O ₄
Molecular Weight	488.7 g/mol
IUPAC Name	N-cyclohexylcyclohexanamine;(2S)-2-(benzyloxycarbonylamino)-3-cyclohexylpropanoic acid
Synonyms	Z-L-Cyclohexylalanine DCHA salt, Cbz-L-Cha-OH.DCHA

Physicochemical Properties

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	[1]
Melting Point	159-163 °C	
Solubility	Soluble in organic solvents such as Dichloromethane (DCM)	[2]
Storage	Store at 2-8 °C	[1]

The Rationale Behind the Molecular Design

The efficacy of **Z-Cha-OH.DCHA** as a reagent in peptide synthesis is not accidental but a result of deliberate chemical design. Each component of the molecule serves a distinct and critical purpose.

The Role of the N- α -Benzyloxycarbonyl (Z) Group

The benzyloxycarbonyl (Z or Cbz) group, introduced by Bergmann and Zervas in 1932, was one of the first and remains a cornerstone N α -protecting group in peptide synthesis.[3] Its primary functions are:

- **Preventing Unwanted Reactions:** It effectively blocks the nucleophilicity of the α -amino group, preventing it from participating in undesired side reactions during the activation and coupling of the carboxyl group.
- **Suppressing Racemization:** The urethane-type structure of the Z-group is known to significantly reduce the risk of racemization at the adjacent chiral center during peptide coupling, a critical factor in maintaining the stereochemical integrity of the final peptide.

The Significance of Cyclohexylalanine (Cha)

Cyclohexylalanine is a non-proteinogenic amino acid, an analogue of phenylalanine where the phenyl ring is replaced by a cyclohexyl ring. Its incorporation into a peptide sequence can lead to:

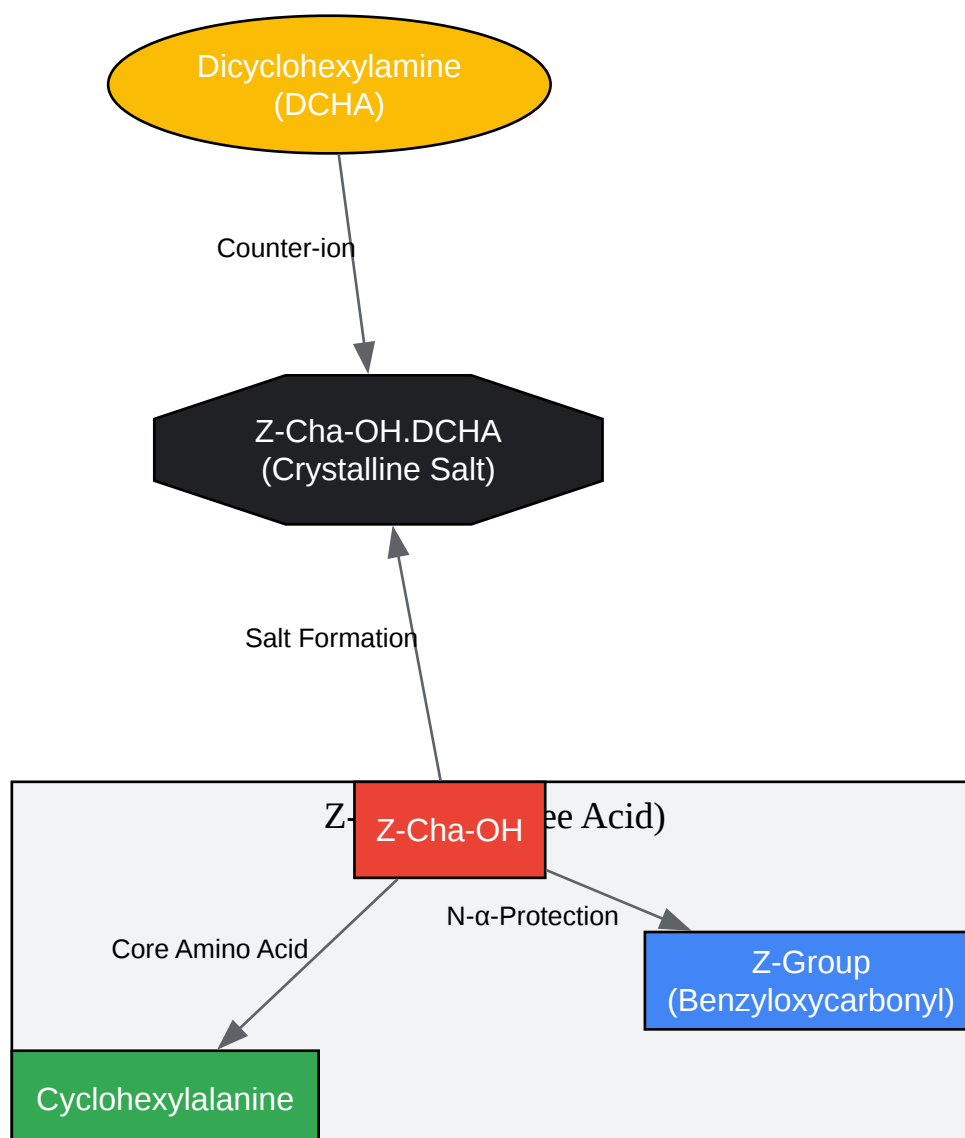
- **Enhanced Enzymatic Stability:** Peptides containing non-natural amino acids like Cha are often more resistant to degradation by proteases, which are highly specific for proteinogenic L-amino acids. This can lead to a longer in vivo half-life, a desirable characteristic for peptide-based drugs.
- **Conformational Rigidity:** The bulky and hydrophobic cyclohexyl side chain can introduce conformational constraints, influencing the peptide's folding and stabilizing specific secondary structures such as β -turns or helical motifs. This can lead to altered receptor binding affinity and selectivity.

The Advantage of the Dicyclohexylammonium (DCHA) Salt

While the Z-protected amino acid is the active component in peptide synthesis, its physical form can be problematic. Z-protected amino acids are often oils or amorphous solids that are difficult to purify and handle.[4] The formation of a dicyclohexylammonium (DCHA) salt addresses these challenges:

- **Crystallinity and Stability:** DCHA is an organic base that readily forms a salt with the carboxylic acid group of Z-Cha-OH.[5] This salt is typically a stable, crystalline solid.[6]
- **Ease of Purification:** The crystalline nature of the DCHA salt allows for efficient purification through recrystallization, ensuring a high-purity building block for peptide synthesis.[6]
- **Improved Handling:** As a free-flowing crystalline powder, **Z-Cha-OH.DCHA** is much easier to weigh and dispense accurately compared to a viscous oil.

The following diagram illustrates the relationship between the components of **Z-Cha-OH.DCHA**.



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Caption: Logical relationship of **Z-Cha-OH.DCHA** components.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **Z-Cha-OH.DCHA** and its subsequent use in peptide synthesis.

Synthesis of **Z-Cha-OH.DCHA**

The synthesis is a two-step process starting from L-cyclohexylalanine.

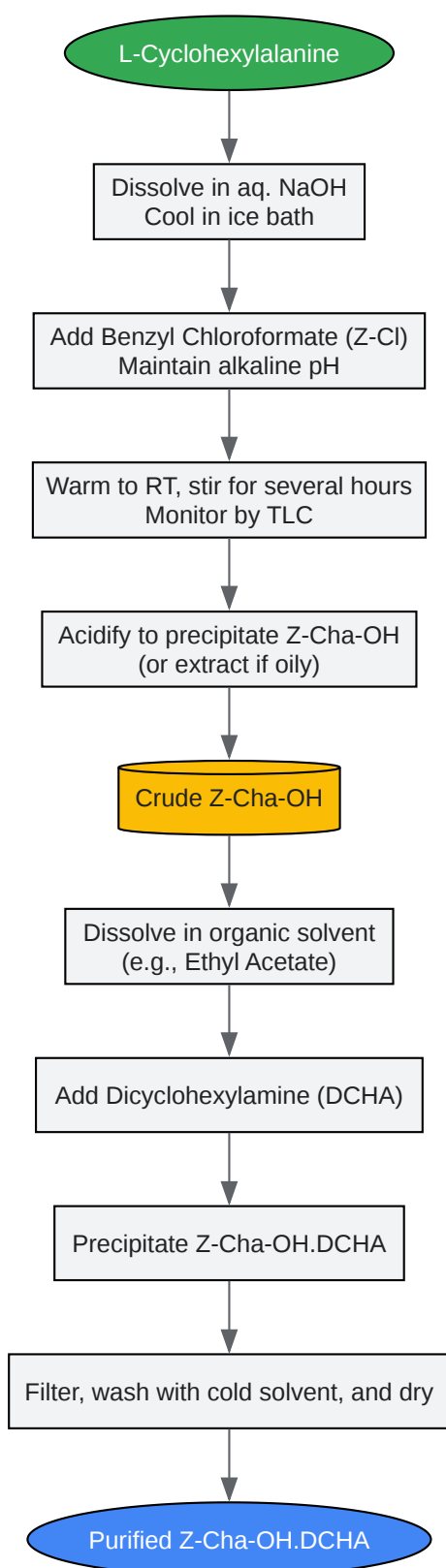
Step 1: N- α -Protection of L-Cyclohexylalanine

- Dissolve L-cyclohexylalanine in an aqueous basic solution, such as 1N sodium hydroxide (NaOH), and cool the mixture in an ice bath.
- Slowly and portion-wise add benzyl chloroformate (Z-Cl) with vigorous stirring. The pH should be maintained in the alkaline range by the concurrent addition of base.
- Allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, acidify the mixture to precipitate the Z-Cha-OH. If it separates as an oil, extract it with an organic solvent like ethyl acetate.

Step 2: Dicyclohexylammonium Salt Formation and Purification

- Dissolve the crude Z-Cha-OH in a suitable organic solvent (e.g., diethyl ether, ethyl acetate).
- Add a stoichiometric amount of dicyclohexylamine (DCHA) to the solution.
- The **Z-Cha-OH.DCHA** salt will precipitate from the solution as a crystalline solid.
- Collect the precipitate by filtration, wash with a cold solvent, and dry under vacuum.
- The crude salt can be further purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane.

The following diagram outlines the synthesis workflow.



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Caption: Synthesis workflow for **Z-Cha-OH.DCHA**.

Application in Solid-Phase Peptide Synthesis (SPPS)

Z-Cha-OH.DCHA is readily applicable in standard solid-phase peptide synthesis protocols, particularly those utilizing Fmoc chemistry, after conversion to the free acid.

Step 1: Liberation of the Free Acid

Prior to coupling, the free acid of Z-Cha-OH must be liberated from its DCHA salt.

- Dissolve the **Z-Cha-OH.DCHA** salt in a suitable organic solvent such as dichloromethane (DCM).[2]
- Extract the organic solution with an ice-cold aqueous solution of potassium bisulfate (KHSO₄) multiple times to remove the DCHA.[2]
- Dry the organic layer over anhydrous magnesium sulfate (MgSO₄) and filter.
- Evaporate the solvent under reduced pressure to obtain the free acid, Z-Cha-OH.

Step 2: Peptide Coupling

The resulting Z-Cha-OH can then be used in a standard coupling reaction in SPPS.

- The N-terminal Fmoc protecting group of the resin-bound peptide is removed using a solution of piperidine in dimethylformamide (DMF).
- The free acid of Z-Cha-OH is pre-activated using a suitable coupling reagent such as N,N'-dicyclohexylcarbodiimide (DCC) or N,N'-diisopropylcarbodiimide (DIC) in the presence of an additive like 1-hydroxybenzotriazole (HOBt) to minimize racemization.[7]
- The activated Z-Cha-OH is then added to the resin, and the coupling reaction is allowed to proceed until completion, which can be monitored by a ninhydrin test.
- The resin is then washed to remove excess reagents and byproducts, and the process is repeated for the subsequent amino acid.

Safety and Handling

While **Z-Cha-OH.DCHA** is generally stable, it is crucial to handle it with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, safety glasses, and a lab coat.[8]
- Inhalation: Avoid inhaling the dust. Use in a well-ventilated area or with local exhaust ventilation.[8]
- Contact: Avoid contact with skin and eyes. In case of contact, wash thoroughly with water.[8]
- Storage: Store in a tightly closed container in a cool, dry place.[1][9]

The dicyclohexylamine component can be corrosive and toxic if ingested or absorbed through the skin, so care should be taken during the free acid liberation step.[10]

Conclusion

Z-Cha-OH.DCHA is a highly valuable and versatile building block for peptide chemists. Its well-defined crystalline structure, conferred by the DCHA salt, ensures high purity and ease of handling. The strategic inclusion of the cyclohexylalanine residue offers a pathway to modulate the biological properties of synthetic peptides, enhancing their stability and conformational definition. A thorough understanding of its chemical properties and the rationale behind its design, as detailed in this guide, will empower researchers to effectively utilize **Z-Cha-OH.DCHA** in the synthesis of novel and potent peptide therapeutics.

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